Application Note: Solid-Phase Extraction for Desoxycarbadox Cleanup in Swine Tissue

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Compound of Interest

Compound Name:	*Desoxycarbadox*
CAS No.:	*55456-55-8*
Cat. No.:	*B144582*

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Abstract

This application note details a robust and reliable solid-phase extraction (SPE) protocol for the cleanup of **Desoxycarbadox** (DCBX), a carcinogenic metabolite of the veterinary drug Carbadox, from swine muscle and liver tissues. The described method utilizes Oasis HLB cartridges to effectively remove matrix interferences prior to analysis by liquid chromatography-mass spectrometry (LC-MS). This procedure is crucial for ensuring food safety and regulatory compliance by enabling sensitive and accurate quantification of DCBX residues.

Introduction

Carbadox is a veterinary drug used in swine production; however, its use is regulated due to the carcinogenic nature of its metabolite, **Desoxycarbadox**.[1][2] Accurate monitoring of DCBX residues in edible tissues is therefore essential to protect consumers. Solid-phase extraction is a widely adopted sample preparation technique that offers significant advantages over traditional liquid-liquid extraction, including higher recovery, reduced solvent consumption, and improved extract purity.[3][4] This note provides a detailed protocol for an effective SPE cleanup method for DCBX in swine tissue, adapted from established analytical procedures.[5]

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Chemical Compound

Compound	IUPAC Name	Molecular Formula	Molar Mass
Desoxycarbadox	methyl N-(quinoxalin-2-ylmethylideneamino)carbamate	C11H10N4O2	230.22 g/mol

Experimental Workflow

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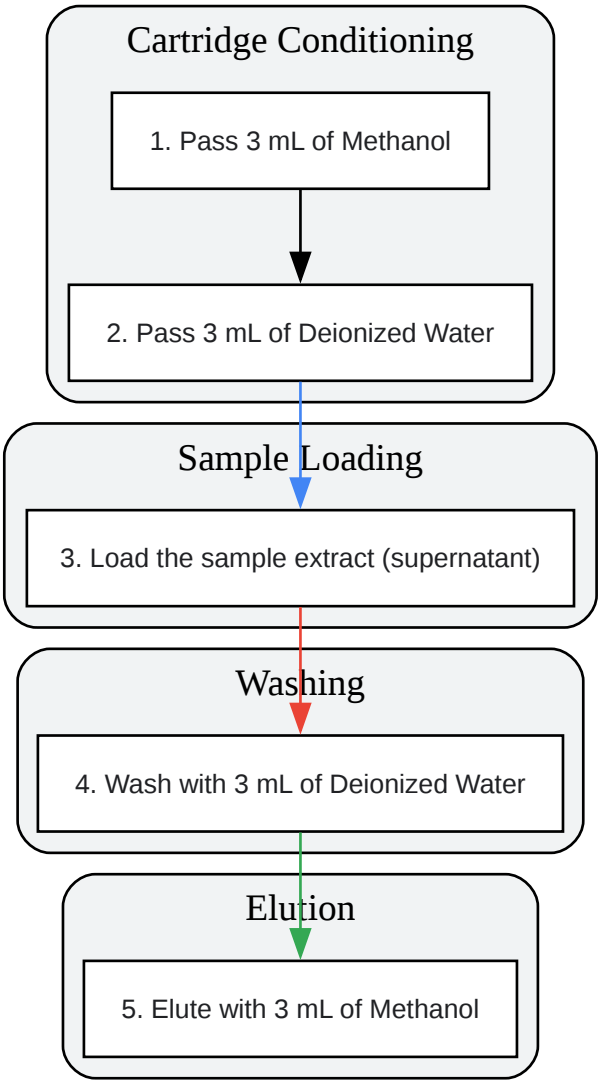

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